

A Comprehensive Technical Guide to the IUPAC Nomenclature of Chlorinated Methylquinolines

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Compound of Interest

Compound Name: 8-Chloro-5-methylquinoline

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Introduction: The Enduring Significance of the Quinoline Scaffold

Quinoline, a bicyclic aromatic heterocycle, is a cornerstone in medicinal chemistry and materials science.^{[1][2][3][4]} Its rigid structure and the nitrogen atom's ability to engage in hydrogen bonding make it a privileged scaffold in drug design, most notably in the development of antimalarial agents like chloroquine.^{[1][2][3]} The therapeutic potential of quinoline derivatives extends to anticancer, antibacterial, and anti-inflammatory applications.^{[1][2][3][4]} The precise substitution of the quinoline core with various functional groups, such as chloro and methyl moieties, is a key strategy for modulating the pharmacological and physicochemical properties of these compounds.^[5]

Given the vast and expanding library of substituted quinolines, a rigorous and systematic nomenclature is paramount for unambiguous communication, database integrity, and regulatory compliance. The International Union of Pure and Applied Chemistry (IUPAC) provides a comprehensive framework for naming organic compounds, ensuring that a given name corresponds to a single, unique chemical structure. This guide offers an in-depth exploration of the IUPAC nomenclature as it applies specifically to chlorinated methylquinolines, providing a foundational understanding for researchers in the field.

The Quinoline Core: Numbering and Structure

The foundation of naming any quinoline derivative is a thorough understanding of the parent heterocycle's structure and its standardized numbering system. Quinoline consists of a benzene ring fused to a pyridine ring. The IUPAC has established a fixed numbering convention for the quinoline ring system to ensure consistency.

The numbering begins with the nitrogen atom, which is assigned position 1. The sequence continues around the pyridine ring to the fusion carbons, then proceeds around the benzene ring. The carbon atoms at the ring fusion are not numbered in sequence but are assigned positions 4a and 8a.

Below is a visual representation of the quinoline ring with the IUPAC-stipulated numbering:

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